

Using (2R)-Octyl-alpha-hydroxyglutarate to study homologous recombination deficiency

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Compound of Interest

Compound Name: (2R)-Octyl-alpha-hydroxyglutarate

CAS No.: 1391194-67-4

Cat. No.: B570664

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Application Note: Inducing "BRCAness" via Metabolic Modulation

Topic: Using (2R)-Octyl- -hydroxyglutarate to Study Homologous Recombination Deficiency (HRD)

Executive Summary

This guide details the application of (2R)-Octyl-

-hydroxyglutarate [(2R)-Octyl-2-HG], a cell-permeable ester derivative of the oncometabolite (2R)-2-hydroxyglutarate. While endogenous (2R)-2-HG is produced by neomorphic IDH1/2 mutations, the octyl-ester derivative allows researchers to transiently induce a "BRCAness" phenotype in IDH-wildtype cells.

By treating homologous recombination (HR)-proficient cells with (2R)-Octyl-2-HG, researchers can inhibit KDM4-family histone demethylases, leading to aberrant chromatin hypermethylation (specifically H3K9me3). This epigenetic state blocks the recruitment of key DNA repair factors (such as ATM and BRCA1/53BP1 complexes) to double-strand breaks (DSBs), rendering cells

synthetically lethal with PARP inhibitors (PARPi). This tool is critical for validating HRD-targeting therapies and studying metabolic-epigenetic crosstalk.

Mechanism of Action: The Metabolic-Epigenetic Axis

(2R)-2-HG is structurally similar to

-ketoglutarate (

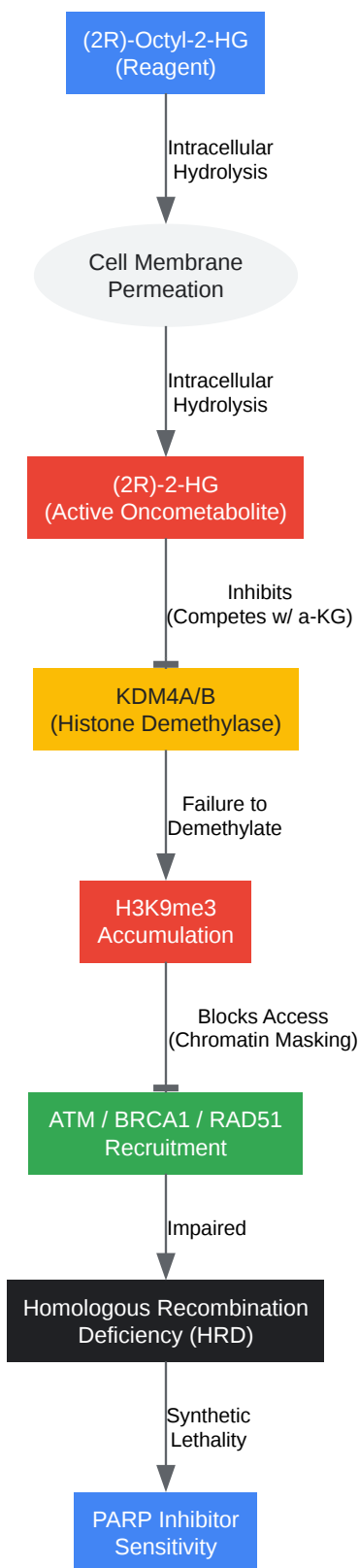
-KG).[1][2] It acts as a competitive antagonist for

-KG-dependent dioxygenases.[1][3] In the context of DNA repair, the critical targets are the KDM4 (JMJD2) subfamily of histone demethylases.

Key Pathway:

- Entry: (2R)-Octyl-2-HG crosses the cell membrane (high permeability).
- Conversion: Intracellular esterases hydrolyze the octyl group, releasing active (2R)-2-HG.
- Inhibition: (2R)-2-HG competes with
-KG at the catalytic site of KDM4A/B.
- Chromatin Masking: KDM4 inhibition prevents demethylation of H3K9me3 at DSB sites.
- Repair Failure: Excess H3K9me3 masks the local chromatin signal required for Tip60 activation and ATM recruitment, suppressing Homologous Recombination (HR).[4]

Pathway Visualization



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Figure 1: Mechanism of (2R)-Octyl-2-HG induced homologous recombination deficiency.[5][6]

Experimental Protocols

Protocol A: Reagent Preparation & Cell Treatment

Goal: Establish intracellular 2-HG levels sufficient to inhibit KDM4 without inducing immediate cytotoxicity.

Reagents:

- (2R)-Octyl-
-hydroxyglutarate: (e.g., Cayman Chem #16366 or similar).
- Solvent: Dimethyl sulfoxide (DMSO), anhydrous.
- Control: DMSO vehicle or (2S)-Octyl-2-HG (if testing enantiomer specificity, though (2S) also inhibits KDM4, Octyl-glutarate is a better metabolic control).

Preparation:

- Stock Solution: Dissolve (2R)-Octyl-2-HG in DMSO to create a 50 mM stock solution.
 - Note: The ester is hydrophobic. Vortex vigorously. Aliquot into small volumes (e.g., 20 L) to avoid freeze-thaw cycles. Store at -80°C.
- Working Solution: Dilute directly into fresh culture media immediately prior to use.

Treatment Regimen:

Parameter	Recommendation	Rationale
Concentration	0.5 mM – 1.0 mM	Mimics physiological 2-HG levels found in IDH1-mutant tumors (~1-10 mM intracellularly).
Duration	24 – 48 Hours	Hydrolysis of the ester and accumulation of H3K9me3 takes time. Acute treatment (<4h) is insufficient.

| Media | Standard (DMEM/RPMI) | Avoid high levels of supplemental

-KG in media, which could compete with the inhibitor. |

Protocol B: Validation of KDM4 Inhibition (Western Blot)

Goal: Confirm that the treatment has successfully altered the epigenetic landscape before proceeding to DNA repair assays.

- Seed Cells: Plate cells (e.g., HeLa, U2OS, or MCF7) to reach 60% confluency.
- Treat: Add (2R)-Octyl-2-HG (1 mM) for 24 hours.
- Lysis: Lyse cells using a Nuclear Extraction Kit or high-salt RIPA buffer. Histone marks are nuclear; whole-cell lysis may dilute the signal.
- Western Blot Targets:
 - Primary Target: H3K9me3 (Abcam ab8898 or similar). Expect Increase.
 - Specificity Control: H3K4me3 or H3K27me3 (Should remain relatively stable or change distinctly depending on KDM specificity).
 - Loading Control: Total Histone H3.
- Interpretation: A global increase in H3K9me3 (1.5x to 3x fold change) confirms KDM4 inhibition.

Protocol C: Functional HR Assay (RAD51 Foci Formation)

Goal: Quantify the suppression of HR by measuring the failure to recruit RAD51 to DNA breaks.

Workflow:

- Pre-treatment: Treat cells on coverslips with 1 mM (2R)-Octyl-2-HG for 24 hours.
- Damage Induction: Irradiate cells (10 Gy) or treat with Zeocin (100 g/mL) for 1 hour to induce DSBs.
- Recovery: Allow cells to recover for 4 hours (peak RAD51 foci time).
- Fixation & Staining:
 - Fix with 4% Paraformaldehyde (15 min).
 - Permeabilize with 0.5% Triton X-100.
 - Primary Antibodies: Anti-RAD51 (Green) and Anti-H2AX (Red, marker of DSBs).
- Imaging: Confocal microscopy.
- Quantification: Count RAD51 foci specifically in H2AX-positive cells.

Expected Result:

- Control (DMSO): >60% of H2AX positive cells show >10 RAD51 foci.
- (2R)-Octyl-2-HG: Significant reduction (<20%) in RAD51 foci formation despite the presence of DNA damage (H2AX).

Protocol D: Synthetic Lethality Screening (Clonogenic Assay)

Goal: Demonstrate that (2R)-Octyl-2-HG sensitizes HR-proficient cells to PARP inhibitors (e.g., Olaparib).

Step-by-Step:

- Seeding: Seed 500–1,000 cells per well in 6-well plates. Allow attachment (6–8 hours).
- Drug Addition (Simultaneous):
 - Add (2R)-Octyl-2-HG (0.5 mM constant background).
 - Add Olaparib in a dose-response curve (0, 10 nM, 100 nM, 1 μM, 10 μM).
- Incubation: Incubate for 10–14 days. Refresh media containing (2R)-Octyl-2-HG every 3 days to maintain suppression of KDM4.
- Staining: Fix with methanol/acetic acid; stain with Crystal Violet.
- Analysis: Calculate the Surviving Fraction (SF).

Data Presentation:

Olaparib Conc.	DMSO Survival (%)	(2R)-Octyl-2-HG Survival (%)	Fold Sensitization
0 nM	100%	100% (Normalized)	-
100 nM	95%	85%	1.1x
1 M	80%	15%	5.3x
10 M	40%	2%	20x

Troubleshooting & Expert Insights

- **Enantiomer Specificity:** While IDH mutations produce (2R)-2-HG, the (2S) enantiomer is actually a more potent inhibitor of -KG dioxygenases in biochemical assays. However, (2R) is the relevant oncometabolite for IDH-mutant cancers. If your goal is strictly to block HR, either will work, but (2R) is biologically accurate for the "IDH-mimic" model.
- **Media pH:** 2-HG accumulation can slightly acidify the cytoplasm/media. Ensure media contains HEPES or adequate buffering if using high concentrations (>2 mM).
- **Timing is Critical:** Do not add PARP inhibitors before the 24-hour pretreatment with (2R)-Octyl-2-HG. The chromatin needs time to hypermethylate to create the "BRCAness" block. Adding them simultaneously at T=0 may result in a delayed sensitivity phenotype.

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